

An In-depth Technical Guide to the Chemical Properties of MS143 PTFE Coating

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Compound of Interest

Compound Name: MS143

Cat. No.: B12406210

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MS143 is a coating system utilizing a low molecular weight polytetrafluoroethylene (PTFE) fluoropolymer.^[1] This guide provides a comprehensive overview of its chemical properties, tailored for professionals in research, scientific, and drug development fields where inert, non-contaminating surfaces are critical. The information presented herein combines specific data on the **MS143** series with established properties of low molecular weight PTFE coatings to offer a thorough technical resource.

Core Chemical Attributes

MS143 PTFE coating is engineered to provide a chemically inert and non-stick surface.^[1] Key attributes include:

- **Chemical Inertness:** The coating is highly resistant to a wide range of chemicals, making it suitable for applications involving aggressive solvents, acids, and bases.^{[1][2]}
- **Non-migrating and Non-staining:** The formulation is designed to prevent the transfer of coating components to the substrate or surrounding environment, ensuring product purity.^{[1][3][4]}

- **Hydrophobicity and Oleophobicity:** The low surface energy of the PTFE coating repels both water and oils, contributing to its non-wetting and self-cleaning properties.[\[2\]](#)
- **Insolubility:** The coating is essentially insoluble in most non-fluorinated solvents.[\[5\]](#)

Quantitative Chemical Properties

The following tables summarize key quantitative chemical properties typical of low molecular weight PTFE coatings like **MS143**.

Table 1: Surface Properties

Property	Typical Value	Conditions
Water Contact Angle	108° - 120°	Ambient Temperature
Surface Energy	18 - 22 mJ/m ²	Ambient Temperature
Coefficient of Friction	0.05 - 0.10	Static

Note: The specific values can be influenced by surface preparation and coating thickness.

Table 2: Chemical Resistance

The chemical resistance of PTFE coatings is generally excellent. The following table provides a summary of its compatibility with various chemical classes.

Chemical Class	Resistance Rating
Strong Acids (e.g., Nitric Acid, Sulfuric Acid)	Excellent
Strong Bases (e.g., Sodium Hydroxide)	Excellent
Alcohols (e.g., Ethanol, Isopropanol)	Excellent
Aliphatic and Aromatic Hydrocarbons	Excellent
Ketones and Esters	Excellent
Halogenated Solvents	Good to Excellent
Molten Alkali Metals and Halogenated Compounds	Poor

Disclaimer: While PTFE offers broad chemical resistance, it is incompatible with molten alkali metals and certain fluorinating agents which can cause chemical attack.[\[2\]](#)

Table 3: Water Absorption

Property	Typical Value	Test Method
Water Absorption	< 0.01%	ASTM D570 (24 hr immersion)

Experimental Protocols

Detailed methodologies for key experiments are crucial for result replication and validation. The following sections outline standard protocols for evaluating the chemical properties of PTFE coatings.

Contact Angle Measurement (Sessile Drop Method)

Objective: To determine the hydrophobicity of the **MS143** PTFE coating by measuring the contact angle of a water droplet on the surface.

Apparatus:

- Goniometer with a light source and camera

- Microsyringe for dispensing precise droplet volumes
- Coated substrate

Procedure:

- Ensure the coated substrate is clean and free of contaminants.
- Place the substrate on the goniometer stage.
- Using the microsyringe, carefully dispense a small droplet (typically 2-5 μL) of deionized water onto the coated surface.
- Allow the droplet to equilibrate for 60 seconds.
- Capture a high-resolution image of the droplet profile at the solid-liquid-vapor interface.
- Use the goniometer software to measure the angle formed between the tangent of the droplet and the surface of the substrate.
- Repeat the measurement at multiple locations on the surface to ensure statistical validity.

Chemical Resistance Testing (Spot Test - adapted from ASTM D1308)

Objective: To evaluate the resistance of the **MS143** PTFE coating to various chemicals.

Apparatus:

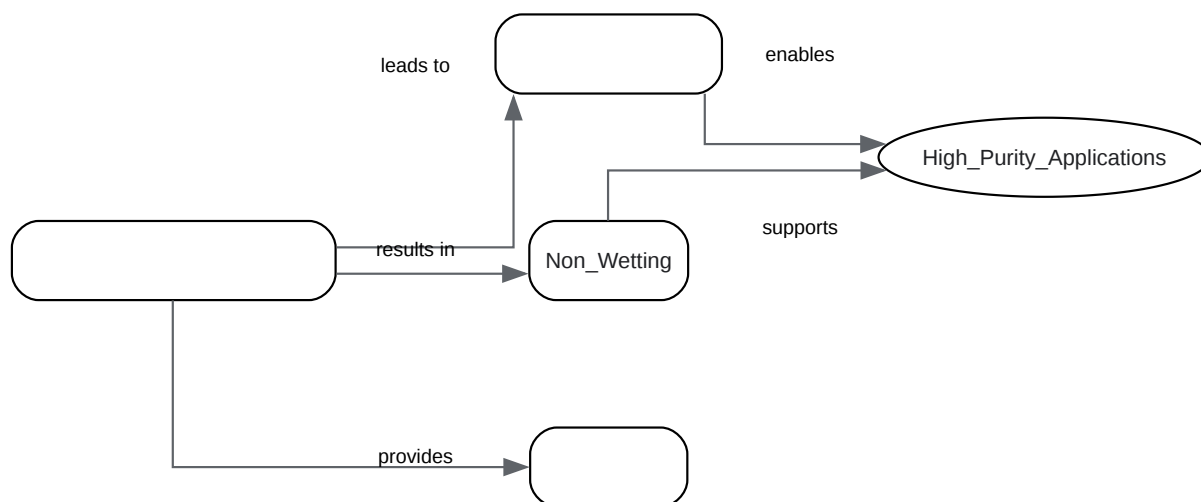
- Coated panels
- Pipettes or droppers
- Watch glasses
- A selection of test chemicals (e.g., concentrated acids, bases, solvents)
- Cotton swabs

Procedure:

- Place a few drops of the test chemical onto a defined area of the coated panel.
- Cover the spot with a watch glass to prevent evaporation.
- Allow the chemical to remain in contact with the coating for a specified duration (e.g., 24 hours) at a controlled temperature.
- After the exposure period, remove the watch glass and gently blot the area dry with a cotton swab.
- Visually inspect the exposed area for any signs of degradation, such as blistering, discoloration, swelling, or loss of adhesion.
- A solvent rub test can also be performed to assess any softening of the coating.

Visualizations

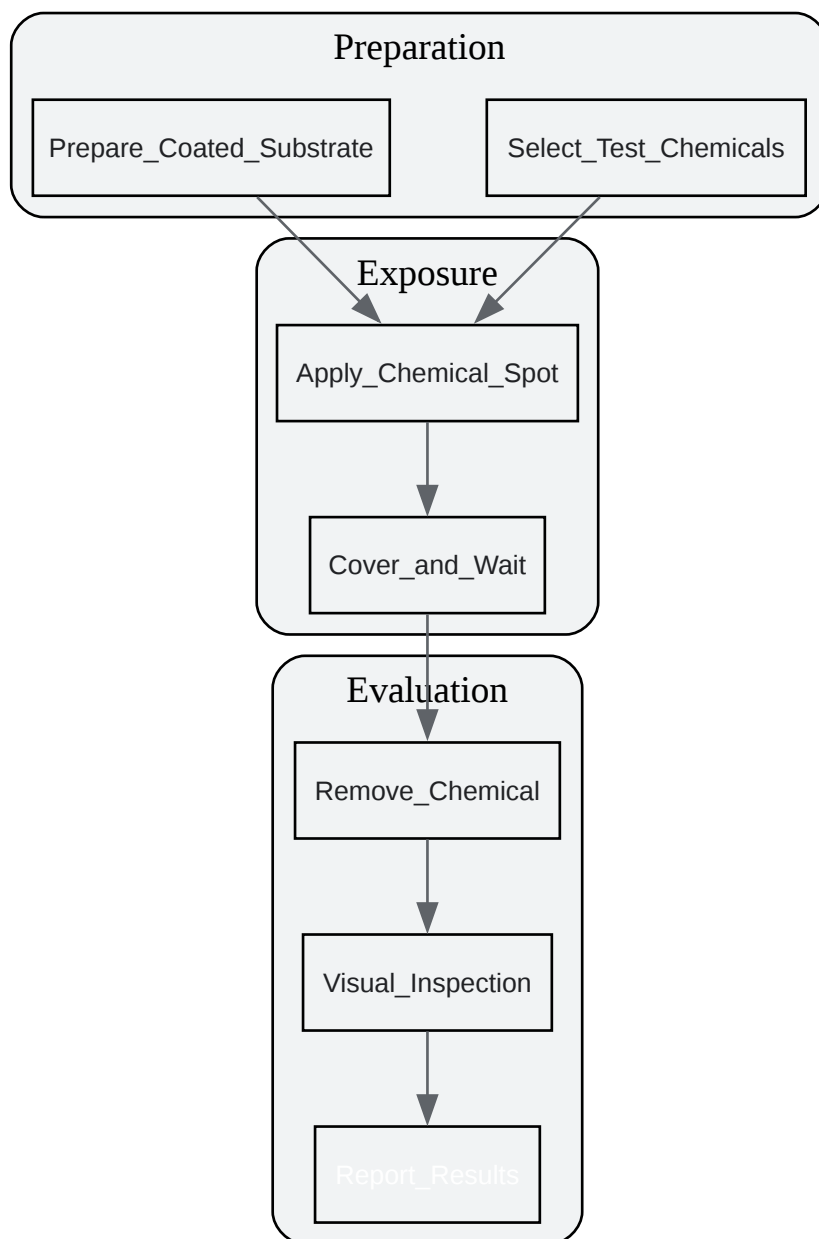
Logical Relationship of PTFE's Chemical Properties



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Caption: Core chemical properties of low molecular weight PTFE.

Experimental Workflow for Chemical Resistance Testing



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Caption: Workflow for evaluating chemical resistance.

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